

# The Strategic Intermediate: A Technical Guide to 2-Bromo-5-methoxyaniline Hydrochloride

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## Compound of Interest

Compound Name: 2-Bromo-5-methoxyaniline  
hydrochloride

Cat. No.: B144421

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## Introduction: Unveiling a Key Building Block

**2-Bromo-5-methoxyaniline hydrochloride** (CAS No. 129968-11-2) is a substituted aniline derivative that has emerged as a critical starting material and intermediate in the synthesis of complex organic molecules, particularly in the realms of medicinal chemistry and materials science.<sup>[1]</sup> Its strategic placement of bromo, methoxy, and amino functionalities on the benzene ring offers a versatile platform for a variety of chemical transformations, making it an invaluable tool for researchers engaged in the development of novel therapeutic agents and advanced electronic materials. This guide provides an in-depth exploration of the synthesis, properties, applications, and safe handling of **2-Bromo-5-methoxyaniline hydrochloride**, offering a comprehensive resource for professionals in the field.

## Physicochemical Properties and Identification

A clear understanding of the physicochemical properties of 2-Bromo-5-methoxyaniline and its hydrochloride salt is fundamental for its effective use in research and development. The free base, 2-Bromo-5-methoxyaniline, is identified by the CAS number 59557-92-5.<sup>[2]</sup> The hydrochloride salt, the subject of this guide, offers advantages in terms of stability and handling.

Property	2-Bromo-5-methoxyaniline	2-Bromo-5-methoxyaniline Hydrochloride
CAS Number	59557-92-5[2]	129968-11-2[3]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> BrNO[2]	C <sub>7</sub> H <sub>8</sub> BrNO·HCl
Molecular Weight	202.05 g/mol [2]	238.51 g/mol [3]
Appearance	Brown to black solid or liquid[4]	Light brown crystalline powder
Melting Point	189-190 °C[5]	Not explicitly available, but expected to be higher than the free base
Boiling Point	280.1 ± 20.0 °C at 760 mmHg[5]	Not applicable
Solubility	Soluble in organic solvents like ethanol, methanol, and dichloromethane; insoluble in water.[5]	Expected to have increased water solubility compared to the free base.

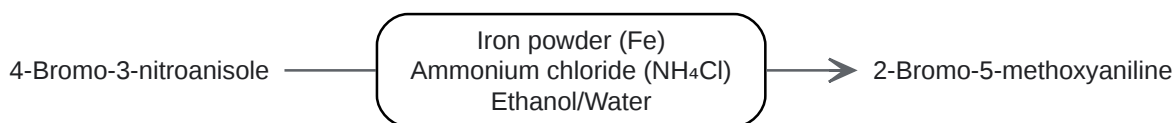
## Synthesis and Characterization: A Pathway to a Versatile Intermediate

The synthesis of **2-Bromo-5-methoxyaniline hydrochloride** is typically a two-step process, beginning with the regioselective bromination of a suitable precursor, followed by the formation of the hydrochloride salt.

### Part 1: Synthesis of 2-Bromo-5-methoxyaniline (Free Base)

A common and effective method for the synthesis of 2-Bromo-5-methoxyaniline involves the reduction of a nitrated precursor.

Reaction Scheme:



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A representative synthesis of 2-Bromo-5-methoxyaniline.

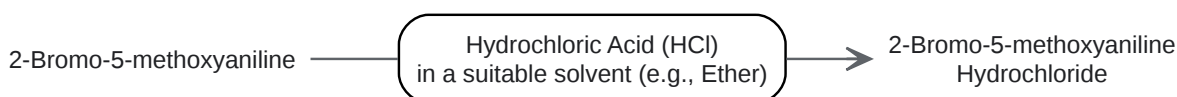
#### Experimental Protocol:

- **Dissolution:** 4-Bromo-3-nitroanisole is dissolved in a mixture of ethanol and water.
- **Addition of Reagents:** Iron powder and ammonium chloride are added to the solution. The iron acts as the reducing agent, while ammonium chloride serves as an electrolyte to facilitate the reaction.
- **Reflux:** The reaction mixture is heated to reflux for a period of 2 hours. This provides the necessary energy to drive the reduction of the nitro group to an amine.
- **Extraction:** Upon completion, the reaction mixture is cooled, and the organic product is extracted using a suitable solvent, such as diethyl ether.
- **Purification:** The combined organic extracts are dried over an anhydrous salt (e.g., magnesium sulfate), and the solvent is removed under reduced pressure to yield 2-Bromo-5-methoxyaniline.

## Part 2: Formation of the Hydrochloride Salt

The conversion of the free base to its hydrochloride salt is a standard acid-base reaction. While a specific, detailed protocol from a peer-reviewed source is not readily available, the following general procedure is chemically sound.

#### Reaction Scheme:



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Formation of the hydrochloride salt.

General Experimental Protocol:

- **Dissolution:** The crude or purified 2-Bromo-5-methoxyaniline is dissolved in a suitable organic solvent in which the hydrochloride salt is insoluble, such as diethyl ether or isopropanol.
- **Acidification:** A solution of hydrochloric acid (either gaseous HCl or a solution in a compatible solvent like isopropanol or ether) is added dropwise to the stirred solution of the aniline at a controlled temperature (often 0 °C to room temperature).
- **Precipitation:** The **2-Bromo-5-methoxyaniline hydrochloride** will precipitate out of the solution as a solid.
- **Isolation:** The solid product is collected by filtration, washed with a small amount of the cold solvent to remove any unreacted starting material, and then dried under vacuum.

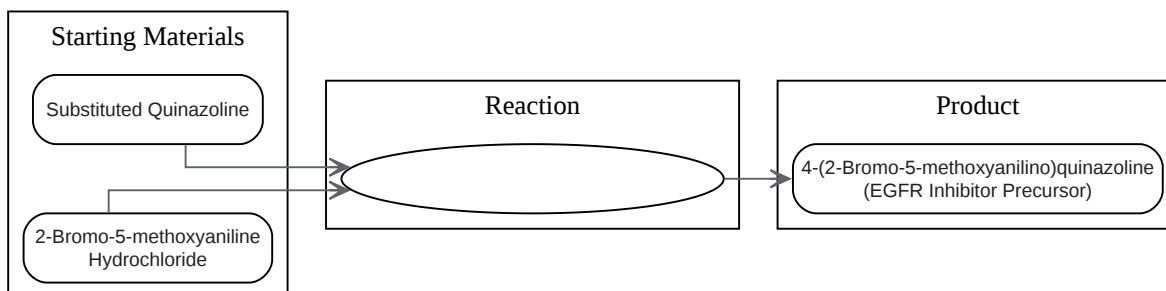
## Key Applications in Drug Discovery and Materials Science

The utility of **2-Bromo-5-methoxyaniline hydrochloride** lies in its ability to serve as a versatile scaffold for the construction of more complex molecules with significant biological or material properties.

### Intermediate in the Synthesis of EGFR Inhibitors

A prominent application of this compound is in the synthesis of quinazoline-based Epidermal Growth Factor Receptor (EGFR) inhibitors.[1] EGFR is a key target in cancer therapy, and many approved drugs, such as gefitinib and erlotinib, feature a 4-anilinoquinazoline core.[6][7] **2-Bromo-5-methoxyaniline hydrochloride** provides the substituted aniline portion of these molecules.

Illustrative Synthetic Pathway:



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General pathway to quinazoline-based EGFR inhibitors.

The amino group of 2-Bromo-5-methoxyaniline acts as a nucleophile, displacing a leaving group (often a chlorine atom) at the C4 position of the quinazoline ring system. The bromo and methoxy substituents on the aniline ring play a crucial role in modulating the binding affinity and pharmacokinetic properties of the final inhibitor.[6] The development of such inhibitors is a key strategy in overcoming drug resistance in cancer treatment.[8][9]

## Precursor for Organic Light-Emitting Diode (OLED) Materials

2-Bromo-5-methoxyaniline is also utilized as an intermediate in the synthesis of materials for organic light-emitting diodes (OLEDs).[1] The aromatic and electronic properties of molecules derived from this compound can be fine-tuned to create efficient and stable emitters or host materials for OLED devices, contributing to advancements in display technology.[1]

## Safe Handling and Storage

As with any chemical reagent, proper safety precautions are paramount when handling **2-Bromo-5-methoxyaniline hydrochloride**.

Hazard Identification:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.

- Irritation: Causes skin irritation and serious eye irritation. May cause respiratory irritation.[10]

#### Recommended Safety Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[11]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[10]
  - Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[3]
  - Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator.[3]
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.[10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.[10]

#### First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[3]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]

## Conclusion

**2-Bromo-5-methoxyaniline hydrochloride** is a strategically important chemical intermediate with significant applications in both the pharmaceutical and materials science sectors. Its versatile chemical nature allows for the synthesis of a wide range of complex molecules, most notably as a key building block for potent EGFR inhibitors in cancer therapy and as a precursor for advanced OLED materials. A thorough understanding of its properties, synthesis, and safe handling procedures, as outlined in this guide, is essential for researchers and scientists aiming to leverage its potential in their respective fields.

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